

Application Notes and Protocols for Staining Polyester Fibers with Solvent Blue 97

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Compound of Interest

Compound Name: Solvent blue 97

Cat. No.: B1584085

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These application notes provide a detailed protocol for the staining of polyester fibers using **Solvent Blue 97**, a disperse dye known for its application in coloring plastics and synthetic fibers. The following sections detail the principles of staining, a comprehensive experimental protocol, and key performance data.

Principle of Staining

Solvent Blue 97 is a non-ionic, water-insoluble dye classified as a disperse dye. The staining of hydrophobic polyester fibers with disperse dyes is a process of transferring the dye from an aqueous dispersion into the solid organic fiber.^[1] Heat is a critical factor in this process, as it increases the energy of the dye molecules and swells the amorphous regions of the polyester fibers, allowing the dye molecules to penetrate and become physically trapped within the fiber structure.^{[2][3]} The use of a dispersing agent is essential to maintain a stable and fine dispersion of the dye in the aqueous bath. The pH of the dye bath is typically maintained in a slightly acidic range to ensure dye stability and optimal uptake by the polyester fiber.^{[1][3]}

Quantitative Data Summary

While specific quantitative data for staining polyester fibers with **Solvent Blue 97** is not extensively published in comparative studies, the following table summarizes the known properties of the dye itself, which are critical for experimental design and application.

Property	Value	Source
Chemical Class	Anthraquinone	[4]
CAS Number	32724-62-2	[5]
Molecular Formula	C36H38N2O2	[4]
Heat Resistance	300°C	[5]
Light Fastness	Grade 7 (out of 8)	[6]
Migration Resistance	Good	[7][8][9]
Solubility	Insoluble in water, soluble in organic solvents	[4][5]

Experimental Protocol: High-Temperature Exhaust Staining

This protocol outlines a standard high-temperature exhaust method for staining polyester fibers with **Solvent Blue 97** in a laboratory setting.

Materials and Reagents:

- Polyester fiber, yarn, or fabric
- **Solvent Blue 97** (C.I. **Solvent Blue 97**)
- Dispersing agent (e.g., a lignosulfonate-based or naphthalene sulfonate condensate product)
- Acetic acid (glacial)
- Sodium hydroxide (for post-cleaning, if necessary)
- Sodium hydrosulfite (for post-cleaning, if necessary)
- Non-ionic detergent
- Distilled or deionized water

- High-temperature dyeing apparatus (e.g., a laboratory-scale jet dyer or a sealed stainless steel dye pot in a heated bath)
- Beakers, graduated cylinders, and pipettes
- Magnetic stirrer and stir bar
- pH meter
- Drying oven

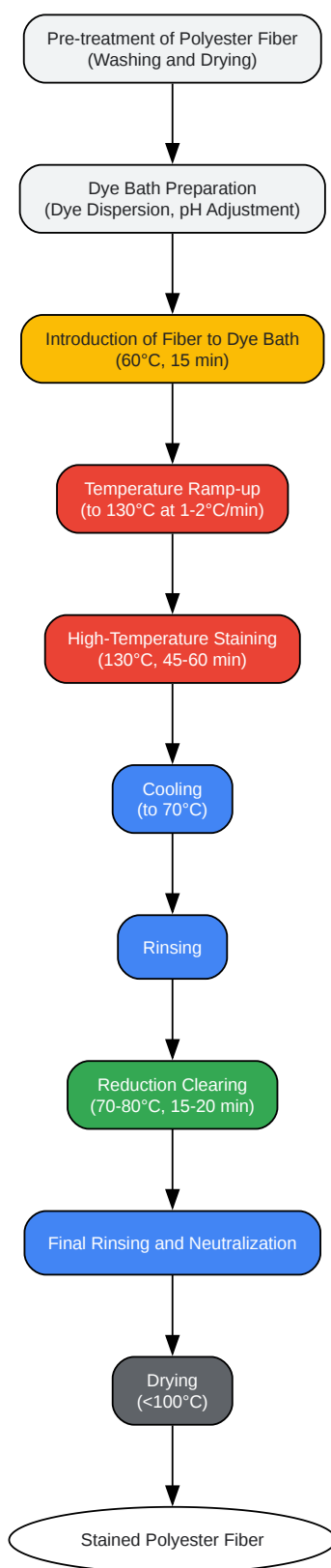
Procedure:

- Pre-treatment of Polyester Fibers:
 - To ensure uniform staining, it is crucial to remove any oils, waxes, or sizing agents from the polyester material.
 - Wash the polyester fibers in a solution containing 1-2 g/L of a non-ionic detergent at 60-70°C for 15-20 minutes.
 - Rinse the fibers thoroughly with hot water and then with cold water until all detergent is removed.
 - Allow the fibers to air-dry or dry in an oven at a low temperature.
- Dye Bath Preparation:
 - Weigh the dry polyester material to be stained. The following calculations are based on the weight of the fiber (o.w.f).
 - Prepare a stock dispersion of **Solvent Blue 97**. In a beaker, create a paste of the required amount of **Solvent Blue 97** (e.g., 1.0% o.w.f. for a medium shade) with an equal amount of dispersing agent (e.g., 1.0% o.w.f.).[\[1\]](#)
 - Slowly add a small amount of warm water (40-50°C) to the paste while stirring continuously to form a smooth, lump-free dispersion.

- Set the liquor ratio (the ratio of the volume of the dye bath to the weight of the fiber), for example, 1:20 (20 mL of water for every 1 gram of fiber).
- Fill the dyeing vessel with the required volume of distilled or deionized water.
- Add the prepared dye dispersion to the dye bath and mix well.
- Add a dispersing agent to the main bath (e.g., 0.5-1.0 g/L).
- Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.[\[3\]](#)
- Staining Procedure:
 - Introduce the pre-treated polyester fibers into the dye bath at a temperature of approximately 60°C.[\[1\]](#)
 - Run the material in the bath for 10-15 minutes at this temperature to ensure even wetting and initial dye uptake.
 - Increase the temperature of the dye bath to 130°C at a rate of 1-2°C per minute.[\[1\]](#)
 - Maintain the temperature at 130°C for 45-60 minutes to allow for dye diffusion and fixation within the fibers.[\[1\]](#)
 - After the staining period, cool the dye bath down to 70°C at a rate of 2-3°C per minute.
- Post-staining Treatment (Reduction Clearing):
 - This step is crucial to remove any unfixed dye from the fiber surface, thereby improving wash fastness.
 - Drain the dye bath and rinse the stained fibers with hot water.
 - Prepare a fresh bath containing:
 - 2 g/L Sodium hydrosulfite
 - 2 g/L Sodium hydroxide

- 1 g/L Non-ionic detergent
- Treat the stained fibers in this reduction clearing bath at 70-80°C for 15-20 minutes.[\[10\]](#)
- Rinse the fibers thoroughly with hot water and then cold water to remove all residual chemicals.
- Neutralize the fibers with a dilute solution of acetic acid if necessary, followed by a final cold water rinse.
- Drying:
 - Squeeze or centrifuge the stained fibers to remove excess water.
 - Dry the fibers in an oven at a temperature not exceeding 100°C.

Experimental Workflow Diagram

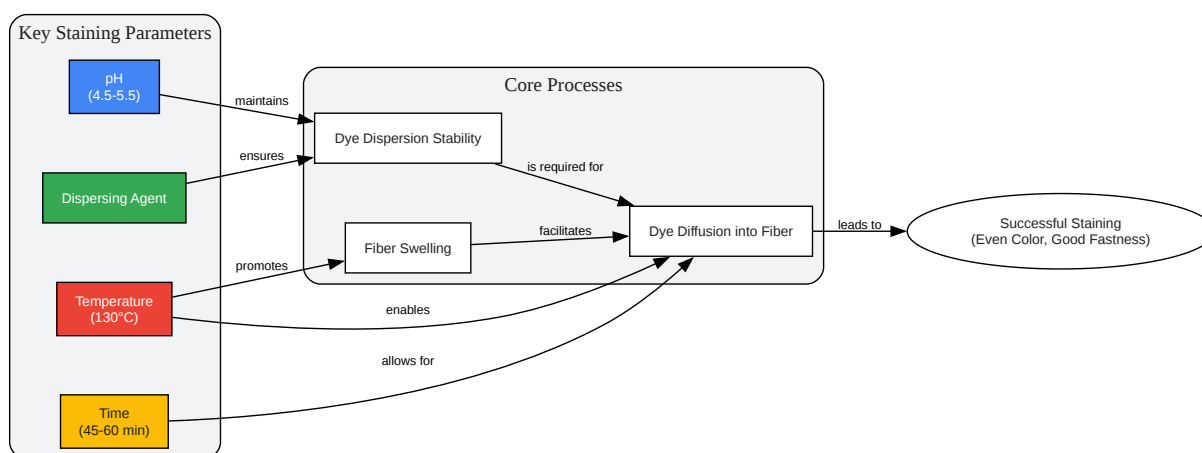


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Caption: Workflow for high-temperature exhaust staining of polyester fibers.

Signaling Pathway and Logical Relationship Diagram

In the context of this protocol, a signaling pathway is not directly applicable. However, the logical relationship between key parameters and the outcome of the staining process can be visualized.



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Caption: Logical relationships in the polyester staining process.

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